

Physical and chemical properties of Tetrasul-d4

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Compound of Interest

Compound Name: Tetrasul-d4

Cat. No.: B12409663

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An In-Depth Technical Guide to Tetrasul-d4

Disclaimer: Direct experimental data for **Tetrasul-d4** is limited. This guide is based on the known properties of its non-deuterated counterpart, Tetrasul, and established scientific principles for deuterated compounds. Assumptions regarding the location of deuterium atoms and representative experimental protocols are clearly stated.

Introduction

Tetrasul-d4 is the deuterated form of Tetrasul, an organochlorine acaricide.^{[1][2]} The "d4" designation indicates that four hydrogen atoms in the molecule have been replaced by deuterium atoms. This isotopic labeling makes **Tetrasul-d4** an ideal internal standard for quantitative analysis of Tetrasul in various matrices using mass spectrometry-based methods.^[3] Deuterated standards are crucial in analytical chemistry as they exhibit nearly identical chemical and physical properties to the analyte but are distinguishable by their higher mass, allowing for accurate correction of analyte loss during sample preparation and instrumental analysis.^{[3][4]}

This guide provides a comprehensive overview of the physical and chemical properties of **Tetrasul-d4**, its proposed mechanism of action, and detailed, representative experimental protocols for its synthesis and analysis. For the purposes of this guide, it is assumed that the four deuterium atoms are located on the p-chlorophenyl ring, a common labeling pattern for such internal standards.

Physical and Chemical Properties

The physicochemical properties of **Tetrasul-d4** are expected to be very similar to those of Tetrasul, with the primary difference being its molecular weight.

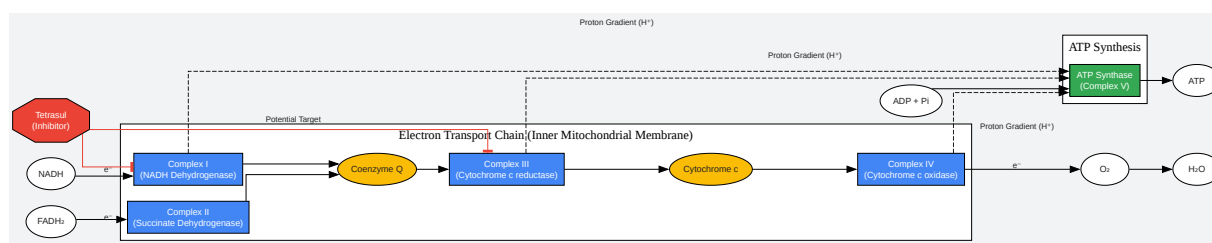
Table 1: Physical and Chemical Properties of Tetrasul and **Tetrasul-d4**

Property	Tetrasul	Tetrasul-d4 (Predicted)	Source(s)
Molecular Formula	C ₁₂ H ₆ Cl ₄ S	C ₁₂ H ₂ D ₄ Cl ₄ S	
Molecular Weight	324.05 g/mol	328.07 g/mol	
Appearance	Light yellow to yellow solid	Light yellow to yellow solid	
Melting Point	84-85 °C	Expected to be similar to Tetrasul	
Boiling Point	408.1 ± 45.0 °C (Predicted)	Expected to be similar to Tetrasul	
Water Solubility	Low (0.03 mg/L)	Expected to be low	
Log P (Octanol/Water)	High (hydrophobic)	Expected to be high	
Solubility	Soluble in chloroform, slightly soluble in dichloromethane	Expected to have similar solubility	
CAS Number	2227-13-6	Not available	

Mechanism of Action

Tetrasul functions as an acaricide by inhibiting oxidative phosphorylation. Oxidative phosphorylation is the metabolic pathway in which cells use a series of protein complexes embedded in the inner mitochondrial membrane to generate ATP, the main energy currency of the cell. This process involves the transfer of electrons through an electron transport chain (ETC), which creates a proton gradient that drives ATP synthase. By inhibiting this pathway, Tetrasul disrupts the energy supply of the target organism, leading to its death. The precise

binding site of Tetrasul within the electron transport chain is not specified in the available literature, but the diagram below illustrates the general pathway and the concept of inhibition.



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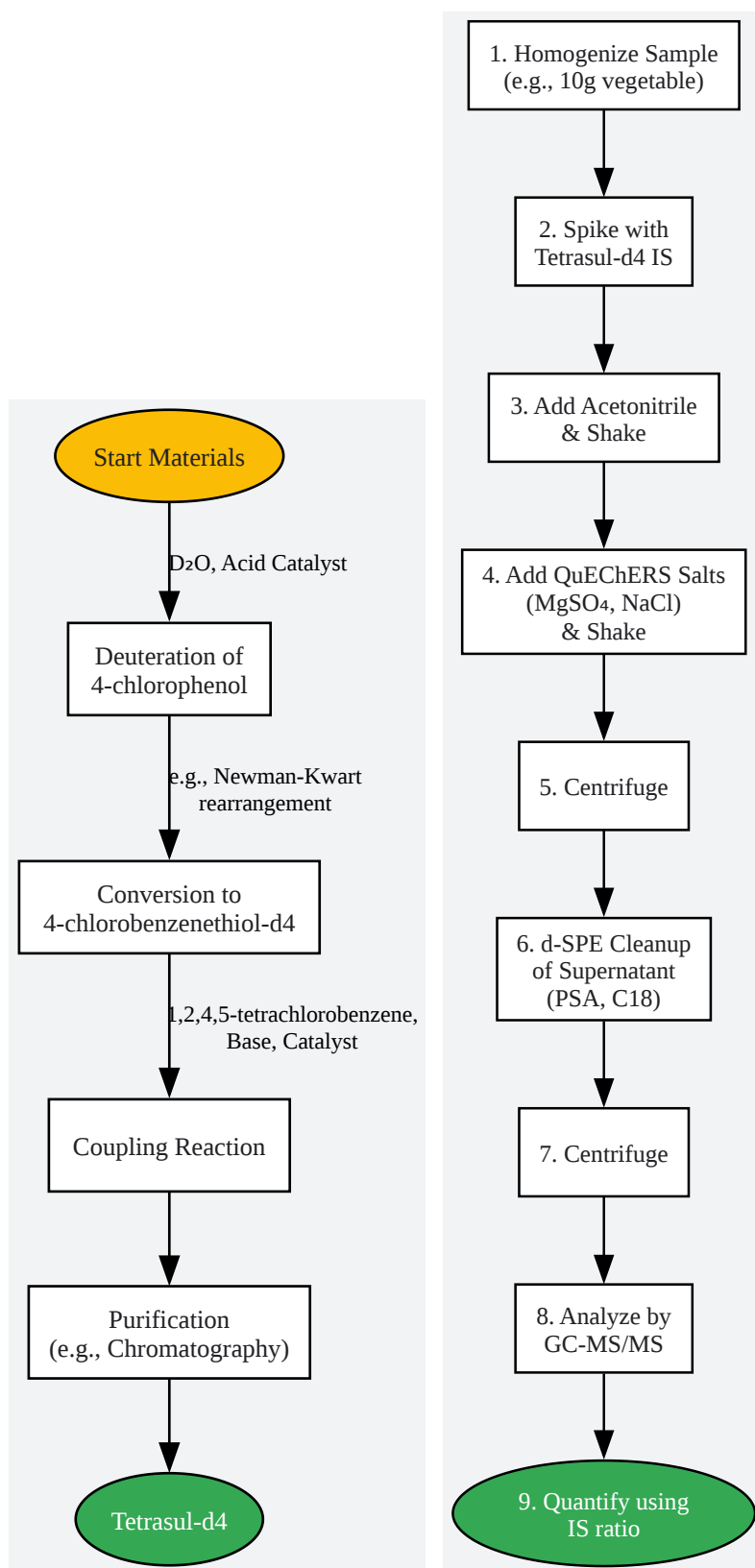
Figure 1: Simplified diagram of the oxidative phosphorylation pathway and potential inhibition by Tetrasul.

Experimental Protocols

The following protocols are representative and may require optimization for specific applications and laboratory conditions.

Hypothetical Synthesis of Tetrasul-d4

The synthesis of **Tetrasul-d4** would likely involve the coupling of a deuterated and a non-deuterated precursor. A plausible route is the reaction of 4-chlorobenzenethiol-d₄ with 1,2,4,5-tetrachlorobenzene.



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